

3,5-Dichloro-4-pyridinecarbonitrile physical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3,5-Dichloro-4-pyridinecarbonitrile

Cat. No.: B128884

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An In-depth Technical Guide to the Physical Properties of **3,5-Dichloro-4-pyridinecarbonitrile**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **3,5-Dichloro-4-pyridinecarbonitrile** (CAS Number: 153463-65-1). The information is compiled from various sources to assist researchers and professionals in its handling, characterization, and application in scientific research and drug development.

Chemical Identity and Structure

- IUPAC Name: 3,5-dichloropyridine-4-carbonitrile
- Synonyms: 3,5-Dichloroisonicotinonitrile
- Molecular Formula: $C_6H_2Cl_2N_2$ [\[1\]](#)[\[2\]](#)
- Molecular Weight: 173.00 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)
- CAS Number: 153463-65-1 [\[2\]](#)[\[3\]](#)

Summary of Physical Properties

The following table summarizes the key physical properties of **3,5-Dichloro-4-pyridinecarbonitrile**.

Property	Value	Source(s)
Appearance	White to off-white solid/crystalline powder	[1][4]
Melting Point	104 - 108 °C115 - 119 °C (literature)	[1][3]
Boiling Point	Data not readily available	
Solubility	Low solubility in water.Soluble in organic solvents such as dichloromethane and chloroform.	[1][4]
Odor	Odorless or very faint	[1]
Stability	Stable under normal conditions. Reactive with strong acids and bases.	[1]

Experimental Protocols for Physical Property Determination

While specific experimental reports for **3,5-Dichloro-4-pyridinecarbonitrile** are not detailed in the provided search results, the following are standard laboratory protocols for determining the key physical properties mentioned.

Melting Point Determination (Capillary Method)

The melting point is a critical indicator of purity. The capillary method is a common and reliable technique.

- **Sample Preparation:** A small amount of finely powdered, dry **3,5-Dichloro-4-pyridinecarbonitrile** is packed into a capillary tube (sealed at one end) to a height of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus (e.g., a Thiele tube with oil or an automated digital instrument) is used.

- Procedure:
 - The capillary tube is placed in the apparatus.
 - The sample is heated at a steady, slow rate (typically 1-2 °C per minute) as it approaches the expected melting point.
 - The temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range is the melting point.
- Purity Indication: A sharp melting point range (e.g., 0.5-1 °C) is indicative of a high-purity compound. A broad range suggests the presence of impurities.

Solubility Assessment

A qualitative assessment of solubility is fundamental for handling and reaction setup.

- Solvent Selection: A range of solvents of varying polarities is chosen (e.g., water, ethanol, dichloromethane, chloroform, hexane).
- Procedure:
 - A small, measured amount of **3,5-Dichloro-4-pyridinecarbonitrile** (e.g., 10 mg) is added to a test tube.
 - A measured volume of the solvent (e.g., 1 mL) is added.
 - The mixture is agitated (vortexed or shaken) at a controlled temperature (e.g., room temperature).
 - Visual observation is used to classify solubility as soluble, partially soluble, or insoluble.
- Quantitative Measurement: For precise solubility, a saturated solution is prepared, equilibrated, and the concentration of the dissolved solid is determined using techniques like UV-Vis spectroscopy or HPLC after filtration.

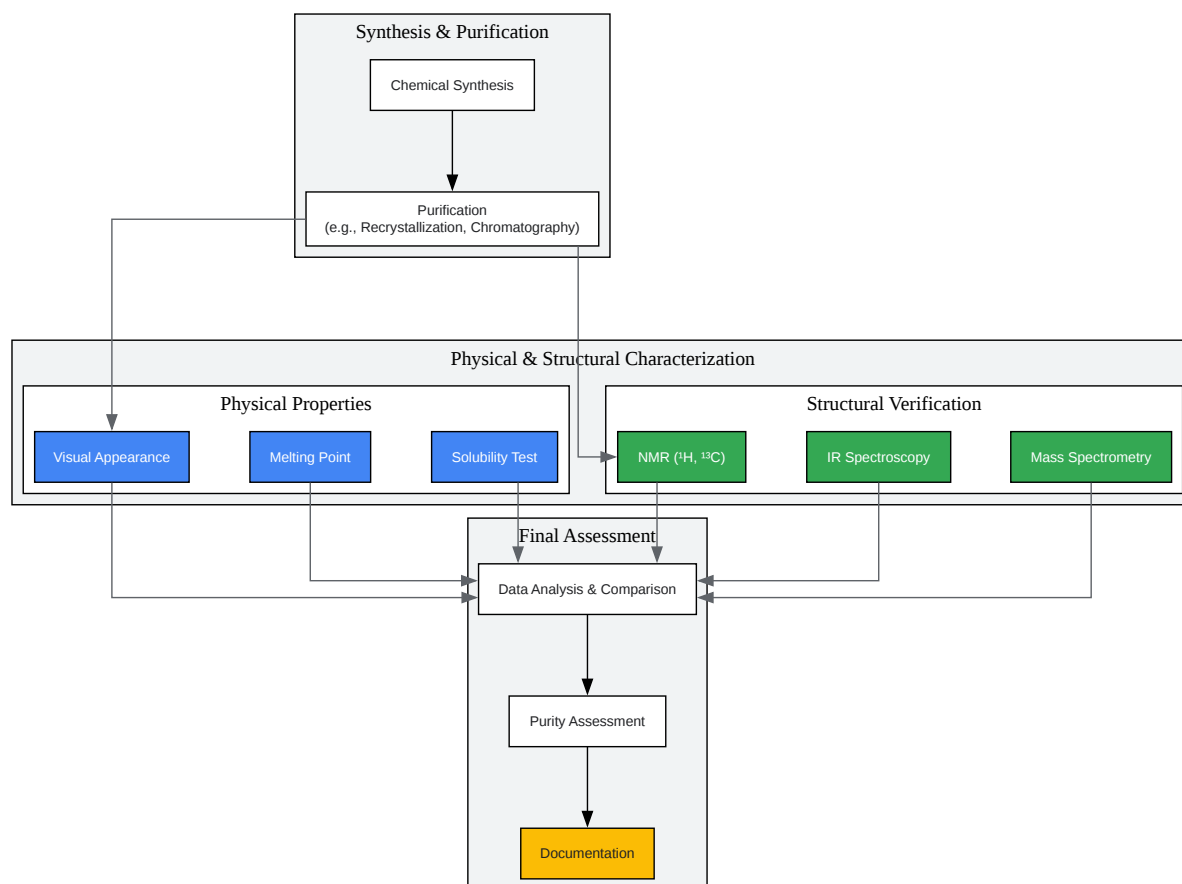
Spectroscopic Characterization

Spectroscopic methods are essential for confirming the chemical structure.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra provide detailed information about the hydrogen and carbon framework of the molecule, confirming the connectivity and chemical environment of atoms.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the presence of key functional groups. For **3,5-Dichloro-4-pyridinecarbonitrile**, a characteristic peak for the nitrile group ($\text{C}\equiv\text{N}$) would be expected around $2220\text{--}2240\text{ cm}^{-1}$.
- Mass Spectrometry (MS): Mass spectrometry determines the molecular weight of the compound and can provide information about its isotopic distribution, which is characteristic for chlorine-containing compounds (due to ^{35}Cl and ^{37}Cl isotopes).

Workflow and Logical Diagrams

The following diagram illustrates a typical workflow for the physical and structural characterization of a chemical compound like **3,5-Dichloro-4-pyridinecarbonitrile**.



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Caption: Workflow for Chemical Compound Characterization.

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- To cite this document: BenchChem. [3,5-Dichloro-4-pyridinecarbonitrile physical properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b128884#3-5-dichloro-4-pyridinecarbonitrile-physical-properties>]

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